

Bis(dicyclohexylphosphino)methane as a bidentate phosphine ligand

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Compound of Interest

Compound Name: *Bis(dicyclohexylphosphino)methane*

Cat. No.: *B161899*

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Application Notes:

Bis(dicyclohexylphosphino)methane (dcpm)

1. Introduction

Bis(dicyclohexylphosphino)methane, commonly abbreviated as dcpm, is a solid, air-stable organophosphorus compound widely utilized as a bidentate phosphine ligand in inorganic and organometallic chemistry.^[1] Its chemical structure features two dicyclohexylphosphine groups linked by a methylene bridge, with the formula $(C_6H_{11})_2PCH_2P(C_6H_{11})_2$.^[1] The bulky and electron-rich cyclohexyl substituents on the phosphorus atoms create a sterically demanding and highly effective coordination environment. This unique combination of steric bulk and electronic properties allows dcpm to form stable chelate complexes with a variety of transition metals, enhancing the stability and reactivity of the resulting catalysts.

The primary application of dcpm is as a ligand in transition metal-catalyzed reactions, which are fundamental to the synthesis of complex molecules in pharmaceuticals, fine chemicals, and materials science. It is particularly effective in palladium- and ruthenium-catalyzed processes.
^[1]

Key Properties:

- CAS Number: 137349-65-6^[1]

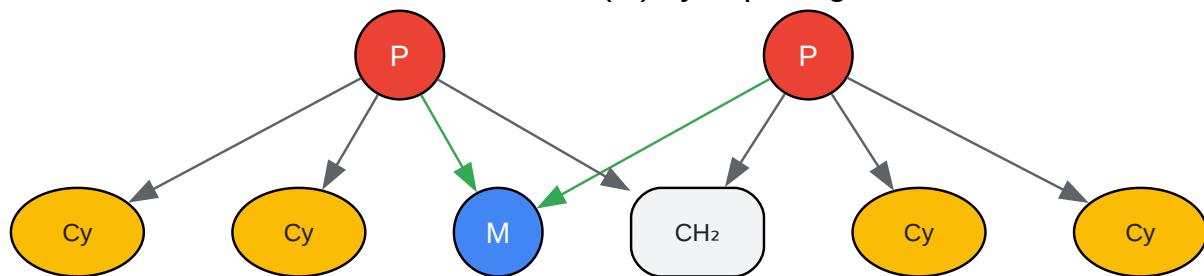
- Molecular Formula: C₂₅H₄₆P₂[\[2\]](#)
- Molecular Weight: 408.58 g/mol [\[1\]](#)
- Appearance: White crystalline solid
- Melting Point: 95-102 °C[\[1\]](#)

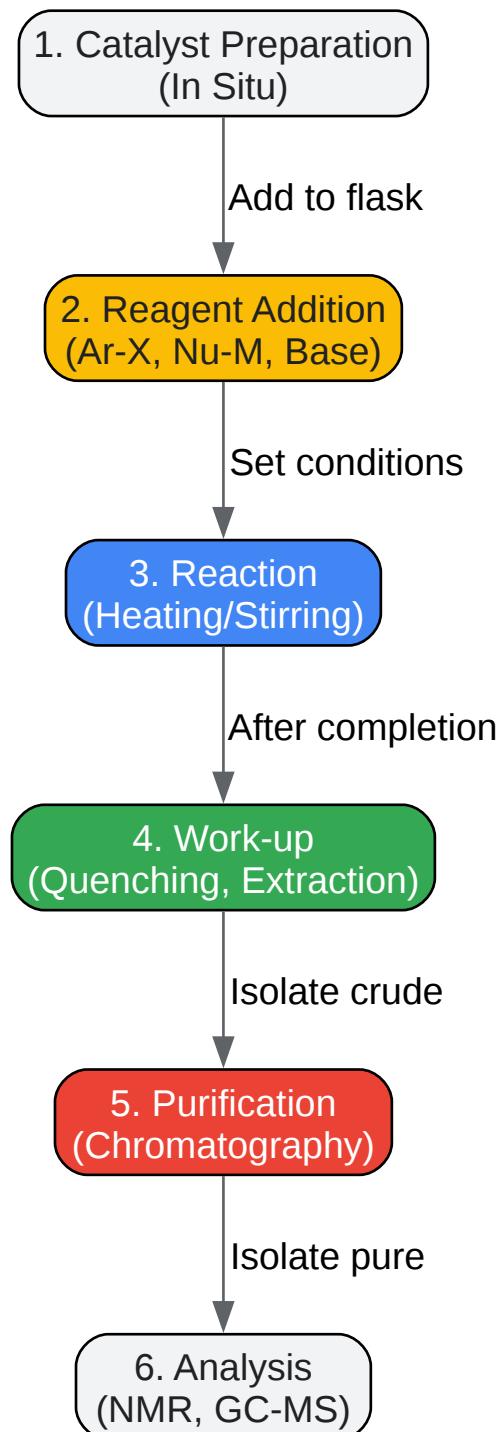
2. Applications in Homogeneous Catalysis

The dcpm ligand is instrumental in a wide array of catalytic transformations due to its ability to promote key steps in catalytic cycles, such as oxidative addition and reductive elimination.[\[3\]](#)[\[4\]](#) Its bidentate nature forms a rigid four-membered ring upon chelation with a metal center, influencing the geometry and reactivity of the catalytic species.

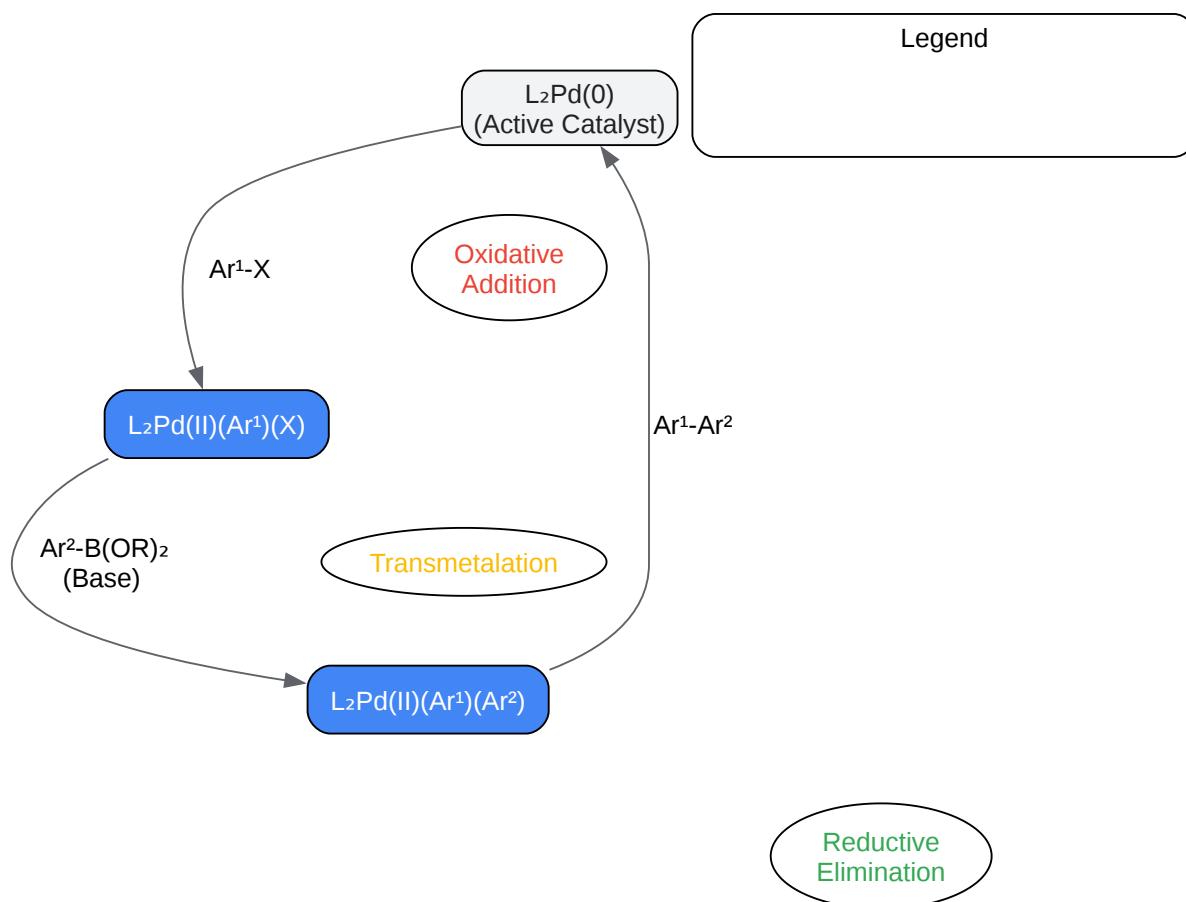
Diagram 1: Chelation of a Metal Center by dcpm The diagram below illustrates the bidentate coordination of the dcpm ligand to a generic metal center (M), forming a stable four-membered chelate ring.

Chelation of Metal (M) by dcpm Ligand





Simplified Pd(0)/Pd(II) Catalytic Cycle

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References

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